

Technical Guide: Solubility Profile of (2-Chloro-4-ethoxyphenyl)methanamine

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Compound of Interest

Compound Name: (2-Chloro-4-ethoxyphenyl)methanamine

CAS No.: 1342713-65-8

Cat. No.: B1529328

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Executive Summary & Compound Identity

(2-Chloro-4-ethoxyphenyl)methanamine is a substituted benzylamine intermediate frequently utilized in the synthesis of pharmaceutical agents, particularly in the development of SGLT2 inhibitors and kinase modulators. Its solubility behavior is governed by the interplay between its polar primary amine headgroup and its lipophilic, halogenated aromatic core.

Attribute	Detail
Chemical Name	(2-Chloro-4-ethoxyphenyl)methanamine
CAS Number	1342713-65-8
Molecular Formula	C ₉ H ₁₂ ClNO
Molecular Weight	185.65 g/mol
Core Structure	Primary Benzylamine with ortho-Chloro and para-Ethoxy substitutions
Physical State	Viscous oil or low-melting solid (Free Base); Crystalline solid (HCl Salt)

Physicochemical Characterization & Solubility Logic

To predict and manipulate the solubility of this compound, one must understand the electronic and steric effects of its substituents.

Structural Analysis

- **Primary Amine (-CH₂NH₂):** Provides a basic center (pKa ~9.0–9.3) capable of hydrogen bonding. It is the primary driver for solubility in polar protic solvents and aqueous acids.
- **Chloro Group (-Cl) at Ortho Position:** Increases lipophilicity (LogP contribution ~ +0.71) and introduces steric hindrance near the amine, potentially affecting salt crystallization kinetics.
- **Ethoxy Group (-OCH₂CH₃) at Para Position:** Adds significant lipophilicity and electron-donating character, enhancing solubility in organic ethers and chlorinated solvents while reducing water solubility of the free base.

Predicted Properties[2]

- **LogP (Octanol/Water):** Estimated at 2.1 – 2.4. (More lipophilic than benzylamine, LogP ~1.1).
- **pKa (Conjugate Acid):** Estimated at 9.1. The electron-withdrawing ortho-chloro group slightly reduces basicity compared to unsubstituted benzylamine (pKa 9.33), but the para-ethoxy group partially counteracts this via resonance.

Solubility Landscape

The following table categorizes solvent compatibility for the Free Base form.

Solvent Class	Representative Solvents	Solubility Rating	Application
Polar Protic	Methanol, Ethanol, Isopropanol	High (>100 mg/mL)	Primary reaction solvent; Recrystallization (often as HCl salt).
Chlorinated	Dichloromethane (DCM), Chloroform	High (>100 mg/mL)	Extraction from aqueous workups; Chromatography loading.
Polar Aprotic	DMSO, DMF, DMAc	Very High (>200 mg/mL)	Stock solutions for bioassays; High-temp reactions.
Ethers	THF, 1,4-Dioxane, MTBE	Moderate-High	Grignard reactions; Reductions.
Esters	Ethyl Acetate, Isopropyl Acetate	Moderate	Partitioning solvent; Crystallization anti-solvent.
Hydrocarbons	Hexane, Heptane, Toluene	Low / Insoluble	Anti-solvent for precipitation; Washing to remove non-polar impurities.
Aqueous	Water (pH 7)	Low (<1 mg/mL)	Immiscible. Forms an emulsion or oil layer.
Aqueous Acid	0.1 M HCl, 1 M Acetic Acid	High (Soluble Salt)	Formation of water-soluble hydrochloride or acetate salts.

Experimental Protocols

Protocol: Thermodynamic Solubility Determination

Objective: To determine the saturation solubility in a specific solvent system (e.g., for formulation or crystallization design).

- Preparation: Weigh approximately 20 mg of **(2-Chloro-4-ethoxyphenyl)methanamine** into a 4 mL glass vial.
- Solvent Addition: Add 200 μ L of the target solvent.
- Equilibration: Vortex for 1 minute. If fully dissolved, add more solid until saturation is observed (undissolved solid remains).
- Agitation: Place the vial in a thermomixer at 25°C and shake at 750 RPM for 24 hours.
- Filtration: Filter the supernatant using a 0.22 μ m PTFE syringe filter (pre-saturated to minimize adsorption).
- Quantification: Dilute the filtrate 100-fold with Methanol and analyze via HPLC-UV (254 nm).
 - Note: Construct a calibration curve using a known standard in DMSO.

Protocol: Salt Formation & Water Solubilization

Objective: To convert the lipophilic free base into a water-soluble hydrochloride salt for biological testing.

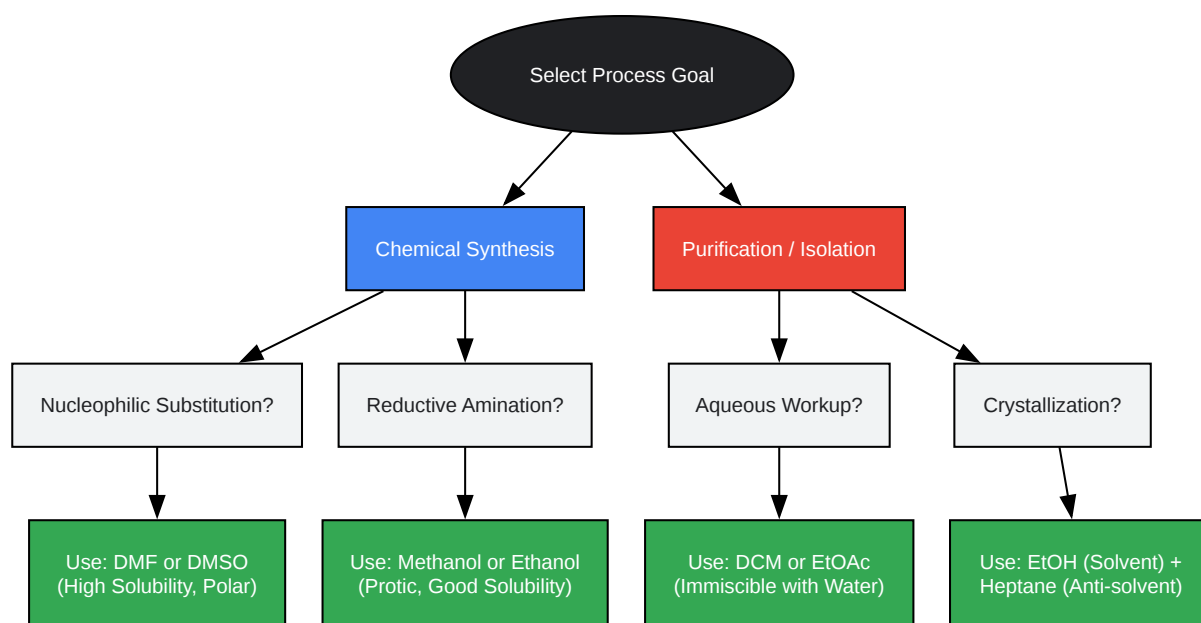
- Dissolution: Dissolve 1.0 g (5.4 mmol) of the free base in 5 mL of anhydrous Ethanol or Diethyl Ether.
- Acidification: Cool to 0°C. Dropwise add 1.1 equivalents (e.g., ~1.5 mL of 4M HCl in Dioxane) under stirring.
- Precipitation: A white precipitate should form immediately. If not, add 10 mL of n-Heptane as an anti-solvent.

- Isolation: Filter the solid under vacuum/nitrogen. Wash the cake with cold Heptane/Ether (1:1).
- Drying: Dry under high vacuum at 40°C for 6 hours.
 - Result: **(2-Chloro-4-ethoxyphenyl)methanamine** Hydrochloride (Water soluble > 50 mg/mL).

Decision Workflows (Visualized)

Solvent Selection Decision Tree

This diagram guides the selection of the optimal solvent based on the intended process (Reaction vs. Purification).

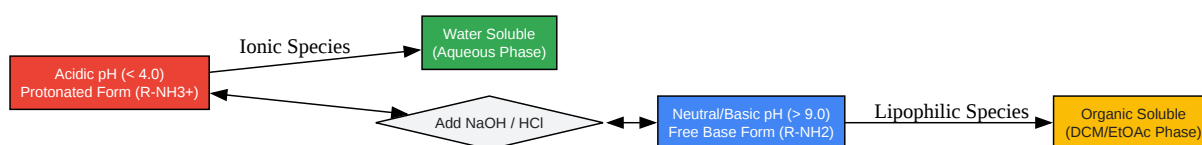


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Figure 1: Decision tree for selecting the appropriate solvent system based on experimental intent.

Solubility & pH Relationship

This diagram illustrates the pH-dependent solubility switch, critical for extraction and salt formation.



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Figure 2: The "pH Switch" mechanism. Acidification drives the compound into water; basification drives it into organic solvents.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 56627060 (Related Benzylamines). Retrieved from [[Link](#)]
- Reichardt, C. (2003). Solvents and Solvent Effects in Organic Chemistry. Wiley-VCH. (General reference for solvent polarity scales).
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